

Technical Support Center: Troubleshooting Solubility Issues with 2-Amino-6-hydroxy-quinoline

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Compound of Interest

Compound Name: 2-Amino-6-hydroxy-quinoline

CAS No.: 90417-15-5

Cat. No.: B1290474

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Welcome to the technical support center for **2-Amino-6-hydroxy-quinoline**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth, practical solutions to common solubility challenges encountered during experimentation. By understanding the physicochemical properties of this compound, you can effectively navigate and troubleshoot solubility issues, ensuring the integrity and success of your research.

Frequently Asked Questions (FAQs)

Q1: What are the fundamental physicochemical properties of 2-Amino-6-hydroxy-quinoline that influence its solubility?

A1: The solubility of **2-Amino-6-hydroxy-quinoline** is governed by its molecular structure, which includes a quinoline core, an amino group, and a hydroxyl group.

- **Quinoline Core:** The bicyclic aromatic quinoline ring system is inherently hydrophobic, contributing to poor solubility in aqueous solutions.^[1]

- **Amino and Hydroxyl Groups:** The presence of a polar amino (-NH_2) group and a hydroxyl (-OH) group allows for hydrogen bonding. These functional groups are expected to enhance solubility in polar solvents.^[1]
- **Amphoteric Nature:** The amino group (a weak base) and the hydroxyl group (a weak acid) give the molecule amphoteric properties. This means its charge state, and therefore its solubility, is highly dependent on the pH of the solution.

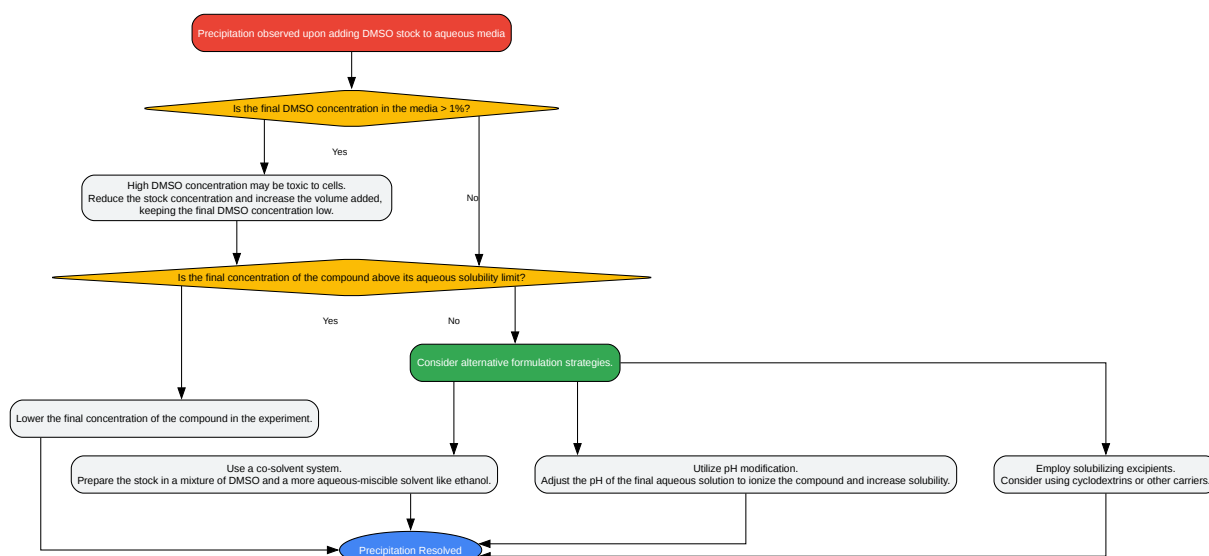
Property	Predicted/Reported Value	Implication for Solubility
Molecular Weight	160.17 g/mol [2]	Relatively low, which can be favorable for solubility.
pKa	The amino group is basic, and the hydroxyl group is acidic. Specific pKa values are not readily available in the searched literature, but based on similar structures like 6-hydroxyquinoline (pKa ~5.15 and 8.90), we can infer a complex pH-dependent solubility profile.[3][4]	Solubility will be lowest at its isoelectric point and will increase in acidic or basic conditions due to salt formation.
Predicted logP	Not explicitly found for this specific isomer, but related quinoline derivatives have varying logP values. For example, the parent quinoline has a logP of ~2.0, indicating some lipophilicity.[5] The presence of polar amino and hydroxyl groups would decrease the logP compared to the parent quinoline.	A moderate logP suggests that both aqueous and organic solubility will be limited and require careful solvent selection.
Predicted Water Solubility	Predicted to be sparingly soluble in water.[1] For a similar compound, 2-aminoquinoline, the predicted water solubility is 0.92 g/L.[6]	Direct dissolution in neutral aqueous buffers like PBS will likely be challenging.

Q2: I'm observing precipitation when I add my 2-Amino-6-hydroxy-quinoline stock solution (dissolved in DMSO)

to my aqueous cell culture medium. What's happening and how can I prevent it?

A2: This is a classic case of the "solvent-shifting effect."^[4] Your compound is likely highly soluble in a polar aprotic solvent like Dimethyl Sulfoxide (DMSO). However, when this concentrated DMSO stock is diluted into an aqueous buffer (like cell culture media), the DMSO concentration rapidly decreases. The compound is then exposed to a solvent system (primarily water) in which it is poorly soluble, causing it to precipitate out of solution.

Troubleshooting Workflow for Solvent-Shifting Precipitation:



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Caption: Troubleshooting workflow for precipitation issues.

Q3: What are the best solvents for preparing a stock solution of 2-Amino-6-hydroxy-quinoline?

A3: For preparing a concentrated stock solution, polar aprotic solvents are generally the most effective.

- Recommended: Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF) are excellent choices as they can effectively solvate the polar functional groups and the aromatic system.
[1]
- Potentially Useful: Polar protic solvents like ethanol and methanol can also be used, facilitated by hydrogen bonding interactions, although they may not achieve the same high concentrations as DMSO or DMF.[1]
- Not Recommended: Non-polar solvents such as hexane and toluene are generally unsuitable due to the high polarity of the amino and hydroxyl groups.[1]

Step-by-Step Protocol for Preparing a 10 mM DMSO Stock Solution:

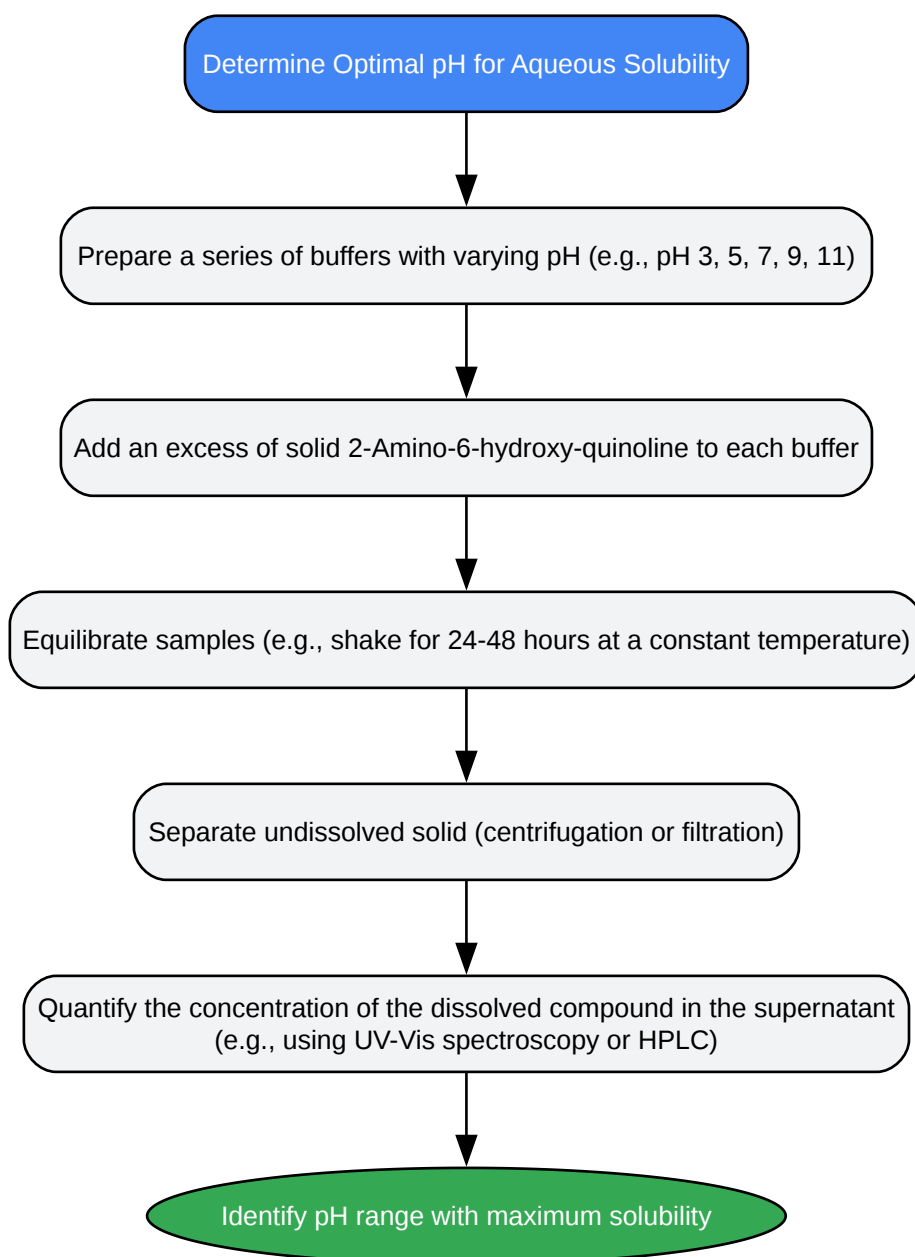
- Weigh the Compound: Accurately weigh out 1.602 mg of **2-Amino-6-hydroxy-quinoline** (MW: 160.17 g/mol).
- Add Solvent: Add 1 mL of high-purity DMSO to the vial containing the compound.
- Solubilize: Vortex the solution thoroughly. Gentle warming (e.g., in a 37°C water bath) and sonication can be used to aid dissolution if necessary. Ensure the compound is completely dissolved before use.
- Storage: Store the stock solution in small aliquots at -20°C or -80°C to minimize freeze-thaw cycles.[4] Protect from light.[7]

Q4: How can I improve the aqueous solubility of 2-Amino-6-hydroxy-quinoline for my experiments?

A4: Given its amphoteric nature, pH modification is the most direct and effective strategy to enhance the aqueous solubility of **2-Amino-6-hydroxy-quinoline**. [8]

- Acidic Conditions (pH < ~5): Lowering the pH will protonate the basic amino group, forming a more water-soluble cationic salt.
- Basic Conditions (pH > ~9): Raising the pH will deprotonate the acidic hydroxyl group, forming a more water-soluble anionic salt.

Experimental Workflow for pH-Dependent Solubility Testing:



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Caption: Workflow for determining optimal pH for solubility.

Protocol for Solubility Enhancement via pH Adjustment:

- Prepare Buffers: Prepare a range of buffers (e.g., citrate for acidic pH, phosphate for neutral pH, and carbonate-bicarbonate for basic pH).
- Trial Dissolution: Attempt to dissolve a small, known amount of **2-Amino-6-hydroxy-quinoline** in each buffer.
- Observation: Visually inspect for complete dissolution.
- Application: For your experiment, use a buffer system at the pH that demonstrated the best solubility, ensuring that this pH is compatible with your experimental system (e.g., cell viability, enzyme activity).

Q5: Are there other advanced strategies to improve the solubility of 2-Amino-6-hydroxy-quinoline if pH modification is not suitable for my assay?

A5: Yes, if altering the pH is not an option, several other formulation strategies can be employed.

- Co-solvents: The use of a mixture of solvents can improve solubility. For instance, a small percentage of ethanol or polyethylene glycol (PEG) in your aqueous buffer might keep the compound in solution.^[9]
- Solubilizing Excipients:
 - Cyclodextrins: These are cyclic oligosaccharides that can form inclusion complexes with hydrophobic molecules, effectively encapsulating the poorly soluble part of the compound and presenting a hydrophilic exterior to the aqueous solvent.^[10]
 - Surfactants: Surfactants can form micelles that encapsulate the compound, increasing its apparent solubility. However, be cautious as surfactants can interfere with biological assays.

- Salt Formation: If you can isolate or purchase a salt form of **2-Amino-6-hydroxy-quinoline** (e.g., a hydrochloride or sodium salt), it will likely have significantly higher aqueous solubility than the free base/acid form.

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